

Mefluidide application rates for different turfgrass species and climates

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Compound of Interest

Compound Name: **Mefluidide**

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Mefluidide Application Notes and Protocols for Turfgrass Management

For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols provide detailed guidance on the use of **Mefluidide** as a plant growth regulator (PGR) for various turfgrass species and climatic conditions. The information is intended to support research and development efforts in turfgrass management.

Introduction

Mefluidide is a Type I plant growth regulator that primarily inhibits cell division and differentiation in the meristematic regions of turfgrass.^[1] This mode of action effectively suppresses vegetative growth and seedhead development.^[1] It is absorbed through the foliage and has limited translocation within the plant.^{[2][3]} **Mefluidide** is widely used for mowing reduction and seedhead suppression, particularly for *Poa annua* (annual bluegrass) in golf course turf.^{[2][4]}

Application Rates

Mefluidide application rates vary depending on the turfgrass species, intended outcome (growth suppression vs. seedhead control), and climatic conditions. The following tables summarize recommended application rates based on available research.

Table 1: **Mefluidide** Application Rates for Growth Suppression

Turfgrass Species	Application Rate (Product/Acre)	Active Ingredient (lbs a.i./Acre)	Notes
Kentucky Bluegrass	1.5 pts	0.38	Use the lower rate for this species.[2] Do not mow two days prior to or after application.[2]
Tall Fescue	1.5 pts	0.38	Use the lower rate for this species.[2] Do not mow two days prior to or after application.[2]
Centipedegrass	1.5 pts	0.38	Use the lower rate for this species.[2] Mowing 3 weeks after application can extend seedhead suppression.[2]
Common Bermudagrass	4.0 pts	1.0	Use the higher rate for this species.[2]
St. Augustinegrass	5 pts (Embark T&O 0.2S)	1.0	Apply in spring approximately 2 weeks before seedhead appearance.[5]

Table 2: **Mefluidide** Application Rates for Poa annua Seedhead Suppression

Turfgrass Species	Application Rate (Product/Acre)	Active Ingredient (lbs a.i./Acre)	Notes
Creeping Bentgrass (Fairways)	0.5 pts	0.125	Apply in early January for Poa annua seedhead control. [5] May cause temporary discoloration to creeping bentgrass, especially after frost. [6]

Influence of Climate

Climatic conditions, particularly temperature, play a crucial role in the timing and effectiveness of **Mefluidide** applications.

- Northern Climates: In cooler regions, application timing for Poa annua seedhead suppression is critical and can be optimized using Growing Degree Day (GDD) models.[\[2\]](#) Research indicates the ideal timing for **Mefluidide** application is between 500 and 650 GDD (base 32°F).[\[2\]](#)
- Soil Moisture: The duration of **Mefluidide**'s growth-regulating effect can be influenced by soil moisture levels. Studies on St. Augustinegrass have shown that the duration of evapotranspiration (ET) rate and leaf extension rate (LER) reduction is longer under suboptimal soil moisture conditions.[\[7\]](#)[\[8\]](#)

Experimental Protocols

The following protocols are generalized from various turfgrass research trials and provide a framework for conducting experiments with **Mefluidide**.

Experimental Design

- Design: A randomized complete block design (RCBD) is commonly used to account for field variability.[\[9\]](#)[\[10\]](#)

- Plot Size: Plot dimensions can vary, with common sizes ranging from 25 sq ft (5 ft x 5 ft) to 100 sq ft (10 ft x 10 ft).[6][9]
- Replication: Each treatment should be replicated at least three to four times to ensure statistical validity.[9][11]
- Untreated Control: An untreated control plot must be included in each block for comparison.

Treatment Application

- Equipment: Applications should be made with a calibrated sprayer, such as a CO2-powered backpack sprayer with flat-fan nozzles, to ensure uniform coverage.
- Application Volume: A spray volume of 20 to 40 gallons per acre is typically used for foliar-absorbed products like **Mefluidide**.[9]
- Timing: Apply to actively growing, green turfgrass.[2] For seedhead suppression, applications should be made prior to seedhead emergence.[2]
- Mowing: To ensure adequate foliar uptake, do not mow for at least two days before or after application.[2]

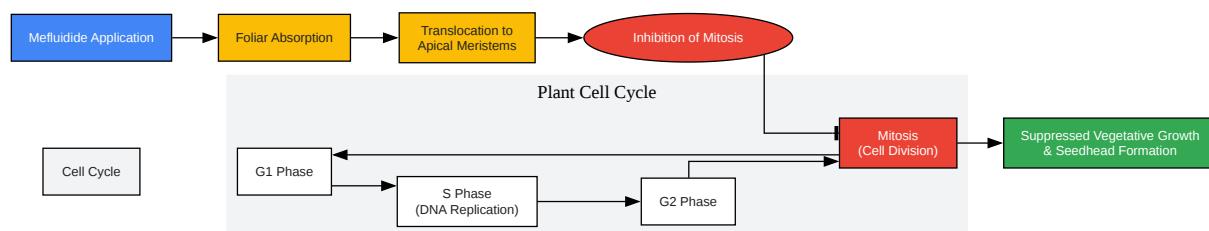
Data Collection

- Turfgrass Quality: Visually assess turfgrass quality on a regular basis using a 1-9 scale, where 1 is dead turf, 6 is acceptable quality, and 9 is ideal turf.
- Phytotoxicity: Visually rate any turfgrass injury or discoloration on a percentage or a 1-9 scale.
- Clipping Yield: Collect fresh clippings from a defined area within each plot. Dry the clippings in an oven until a constant weight is achieved to determine the dry clipping yield.
- Seedhead Suppression: Count the number of seedheads within a defined quadrat in each plot or visually estimate the percentage of seedhead suppression relative to the untreated control.
- Plant Height: Measure the height of the turfgrass canopy using a turfgrass ruler or prism.

Statistical Analysis

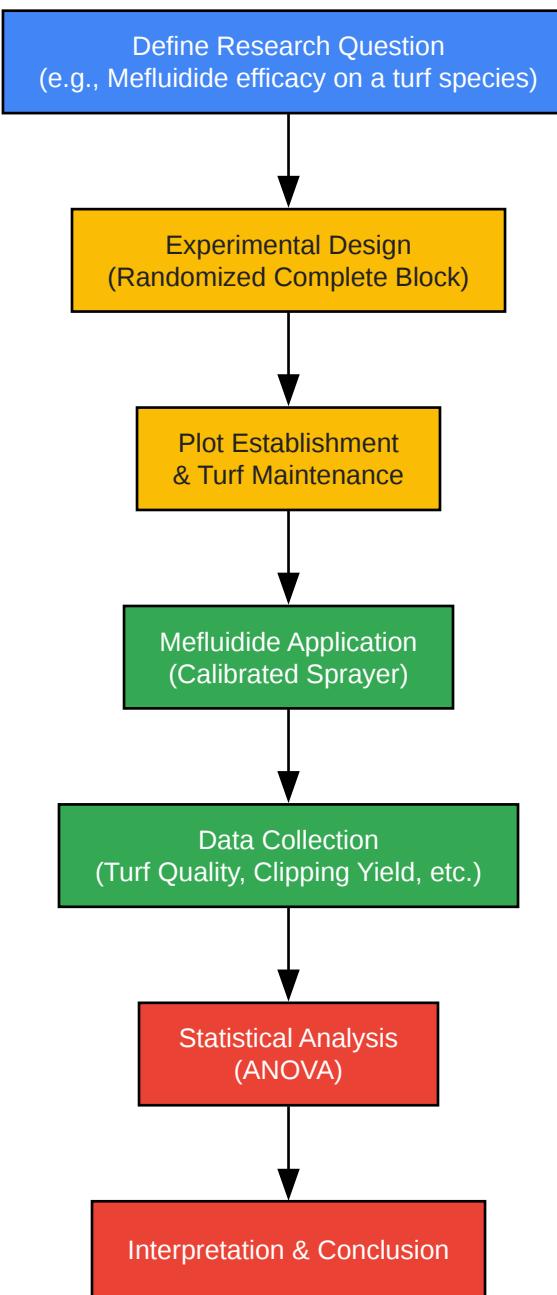
Data should be subjected to Analysis of Variance (ANOVA) appropriate for the experimental design (e.g., RCBD).^[8] Mean separation tests, such as Fisher's Protected LSD or Tukey's HSD, can be used to determine significant differences between treatment means.

Mode of Action and Experimental Workflow Diagrams



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Caption: **Mefluidide's Mode of Action on the Plant Cell Cycle.**

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Caption: A Typical Experimental Workflow for **Mefluidide** Turfgrass Trials.

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